

# Application Notes and Protocols: Formulation of High-Temperature Lithium Oleate Grease

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## Compound of Interest

Compound Name: *Lithium oleate*

Cat. No.: *B13797909*

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These application notes provide a comprehensive overview of the formulation, manufacturing, and characterization of high-temperature **lithium oleate** grease. This document is intended to guide researchers and professionals in the development and evaluation of lubricating greases where oleic acid is utilized as the primary fatty acid for the thickener system.

## Introduction

Lithium soap-based greases are the most prevalent type of lubricating grease, valued for their multipurpose properties, including good water resistance and mechanical stability. The performance of a lithium grease at elevated temperatures is significantly influenced by the composition of its three main components: the base oil, the thickener system, and performance-enhancing additives.<sup>[1]</sup> The thickener, a lithium soap, is formed by the saponification of a fatty acid with lithium hydroxide.

While lithium 12-hydroxystearate is the most common fatty acid used in grease formulation, other fatty acids, such as oleic acid, can also be employed. Oleic acid is an unsaturated fatty acid, and its use results in a **lithium oleate** thickener. The presence of a double bond in the oleic acid molecule influences the final properties of the grease, particularly its thermal stability. Greases made with unsaturated fatty acids like oleic acid tend to have lower dropping points compared to those made with saturated fatty acids.<sup>[2]</sup> However, with a carefully selected base oil and additive package, a **lithium oleate** grease can be formulated for moderate high-temperature applications.

## Formulation Components

The formulation of a high-temperature **lithium oleate** grease involves a careful balance of the following components:

- **Base Oil:** As the primary lubricating fluid, the base oil's properties are critical for the grease's overall performance, especially its thermal and oxidative stability. Synthetic base oils such as polyalphaolefins (PAOs) or esters are often preferred for high-temperature applications due to their superior stability compared to mineral oils.
- **Thickener (Lithium Oleate):** The **lithium oleate** soap is formed in-situ through the saponification of oleic acid with lithium hydroxide. The concentration of the thickener dictates the consistency of the grease, which is classified by its NLGI grade.
- **Additives:** A synergistic blend of additives is crucial for enhancing the performance of the grease, particularly at high temperatures. Common additives include:
  - **Antioxidants:** To inhibit oxidation of the base oil and the unsaturated fatty acid thickener, which is more prone to oxidation.
  - **Extreme Pressure (EP) and Anti-Wear (AW) Agents:** To protect metal surfaces under heavy loads and prevent wear.
  - **Corrosion Inhibitors:** To prevent rust and corrosion of metallic components.
  - **Tackifiers:** To improve the adhesion of the grease to surfaces.

## Data Presentation

The following tables provide representative data for the formulation and expected performance of a high-temperature **lithium oleate** grease. It is important to note that specific performance will vary depending on the exact composition and manufacturing process.

Table 1: Representative Formulation of High-Temperature **Lithium Oleate** Grease

Component	Percentage by Weight (%)	Function
Synthetic Base Oil (e.g., PAO)	80 - 90%	Lubricating Fluid
Oleic Acid	8 - 15%	Thickener Precursor
Lithium Hydroxide Monohydrate	1 - 2%	Saponifying Agent
Antioxidant Additive Package	1 - 3%	Improves Oxidation Stability
EP/AW Additive Package	1 - 2%	Enhances Load-Carrying Capacity
Corrosion Inhibitor	0.5 - 1%	Protects Against Corrosion

Table 2: Expected Performance Characteristics of **Lithium Oleate** Grease

Property	Test Method	Typical Value	Significance
NLGI Grade	ASTM D217	2	Consistency
Worked Penetration (60 strokes)	ASTM D217	265 - 295	Measures grease hardness after shearing
Dropping Point	ASTM D2265	~180°C	Indicates thermal stability of the thickener
Oil Separation (24h @ 100°C)	ASTM D6184	< 5%	Measures the tendency of oil to bleed from the grease
Oxidation Stability (100h @ 100°C)	ASTM D942	< 10 psi drop	Resistance to oxidation
4-Ball Wear (40kg, 1200rpm, 1h, 75°C)	ASTM D2266	< 0.5 mm	Anti-wear properties
4-Ball EP Weld Point	ASTM D2596	> 250 kgf	Extreme pressure performance

## Experimental Protocols

### Protocol 1: Synthesis of Lithium Oleate Grease via In-Situ Saponification

This protocol details the laboratory-scale preparation of **lithium oleate** grease.

Materials and Equipment:

- Grease kettle with heating mantle, stirrer, and temperature probe
- Synthetic base oil (e.g., PAO)
- Oleic acid
- Lithium hydroxide monohydrate ( $\text{LiOH}\cdot\text{H}_2\text{O}$ )
- Distilled water
- Additive package (antioxidants, EP/AW agents, corrosion inhibitors)
- Homogenizer or three-roll mill

Procedure:

- **Initial Charge:** In the grease kettle, combine approximately two-thirds of the total base oil with the calculated amount of oleic acid.
- **Heating and Mixing:** Begin stirring the mixture and heat to 80-90°C to ensure the oleic acid is fully dissolved in the base oil.
- **Saponification:** Prepare a slurry of lithium hydroxide monohydrate in distilled water. Slowly add the  $\text{LiOH}\cdot\text{H}_2\text{O}$  slurry to the heated oil and acid mixture over 20-30 minutes while maintaining the temperature. The saponification reaction will begin, forming the **lithium oleate** soap.
- **Dehydration:** After the addition of the lithium hydroxide slurry is complete, gradually increase the temperature to 120°C to begin removing the water.

- **Heating to Top Temperature:** Continue to heat the mixture to a top temperature of 200-210°C. This step is crucial for the complete formation of the soap structure.
- **Quenching and Additive Addition:** Once the top temperature is reached, begin the cooling process by adding the remaining one-third of the base oil. As the grease cools, and at the appropriate temperature recommended by the additive manufacturer (typically below 100°C), introduce the antioxidant, EP/AW, and corrosion inhibitor additives.
- **Homogenization:** After the grease has cooled to room temperature, pass it through a homogenizer or a three-roll mill to ensure a smooth and uniform consistency.

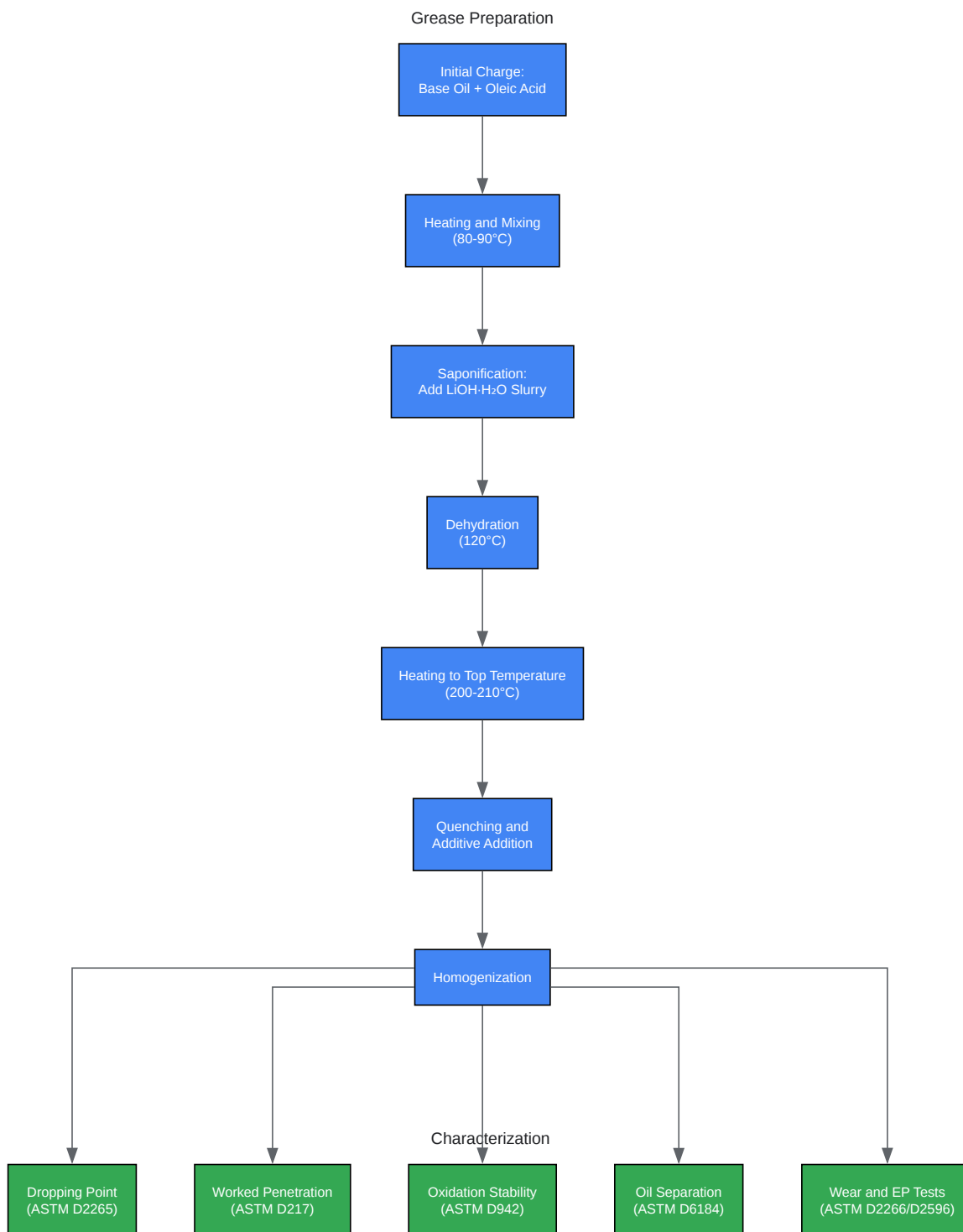
## Protocol 2: Characterization of High-Temperature Lithium Oleate Grease

The following standard test methods should be used to evaluate the performance of the formulated grease.

- **Dropping Point (ASTM D2265):** This test determines the temperature at which the grease becomes fluid enough to drip from a standardized cup, indicating the upper-temperature limit of the thickener.
- **Worked Penetration (ASTM D217):** This test measures the consistency of the grease after being worked for 60 strokes in a grease worker. The penetration depth of a standard cone determines the NLGI grade.
- **Oxidation Stability (ASTM D942):** This method evaluates the resistance of the grease to oxidation by subjecting it to a pressurized oxygen environment at an elevated temperature and measuring the pressure drop over time.
- **Oil Separation (ASTM D6184):** This test assesses the tendency of the base oil to separate from the grease when subjected to elevated temperatures over a specified period.
- **Wear and Extreme Pressure Properties (ASTM D2266 and D2596):** The 4-ball wear and EP tests evaluate the grease's ability to protect against wear and withstand high loads, respectively.

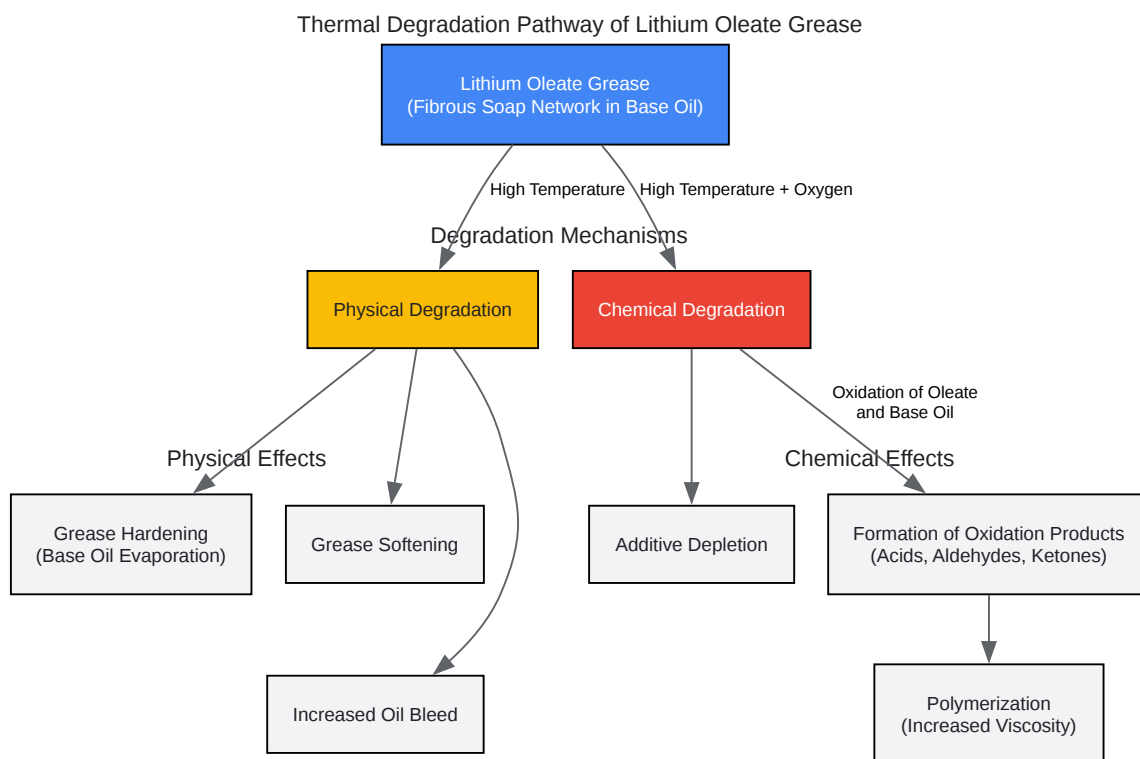
## Mandatory Visualization

Experimental Workflow for Lithium Oleate Grease Formulation



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Caption: Workflow for the formulation and characterization of **lithium oleate** grease.



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Caption: Thermal degradation pathways for **lithium oleate** grease.

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## References

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